

Solubility of 1,3-Dinervonoyl Glycerol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1,3-Dinervonoyl glycerol

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This technical guide provides an in-depth overview of the solubility characteristics of **1,3-Dinervonoyl glycerol**, a diacylglycerol containing two nervonic acid chains. Due to the scarcity of direct quantitative solubility data in publicly available literature, this document focuses on providing a comprehensive summary of qualitative solubility information, data for analogous compounds, and detailed experimental protocols for determining the solubility of this lipophilic molecule. Additionally, it explores the crucial role of diacylglycerols in cellular signaling pathways.

Solubility Profile of 1,3-Dinervonoyl Glycerol and Related Compounds

Direct quantitative solubility data for **1,3-Dinervonoyl glycerol** is not readily available in scientific literature. However, based on the solubility of its constituent fatty acid (nervonic acid) and other structurally similar long-chain diacylglycerols, a qualitative solubility profile can be inferred. The following table summarizes the available solubility data for **1,3-Dinervonoyl glycerol** and related molecules to guide solvent selection for research and formulation development.

Compound	Solvent	Temperature	Solubility	Data Type
1,3-Dinervonoyl glycerol	Various Organic Solvents	Not Specified	Data not available	N/A
Nervonic Acid	Ethanol	Not Specified	Approximately 10 mg/mL[1]	Quantitative
DMSO	Not Specified	Approximately 20 mg/mL[1]	Quantitative	
Dimethylformamide (DMF)	Not Specified	Approximately 20 mg/mL[1]	Quantitative	Quantitative
1,3-Dioctanoyl glycerol	Ethanol	Not Specified	Approximately 10 mg/mL[2]	
Chloroform	Not Specified	Approximately 10 mg/mL[2]	Quantitative	
DMSO	Not Specified	Approximately 1 mg/mL[2]	Quantitative	
Dimethylformamide (DMF)	Not Specified	Approximately 30 mg/mL[2]	Quantitative	Quantitative
1,3-Dilignoceroyl glycerol	DMF	Not Specified	20 mg/mL[3]	
DMSO	Not Specified	30 mg/mL[3]	Quantitative	
Ethanol	Not Specified	0.25 mg/mL[3]	Quantitative	Quantitative
1,3-Distearoyl-2-oleoylglycerol	Chloroform	Not Specified	10 mg/mL[4]	
Acetone	Low to Ambient	Limited Solubility[4]	Qualitative	Qualitative
Hexane	Low to Ambient	Limited Solubility[4]	Qualitative	
Triglycerides (general)	Cold Ethanol	Cold	Sparingly Soluble[4]	Qualitative

Inference for **1,3-Dinervonoyl glycerol**: Based on the data for analogous compounds, **1,3-Dinervonoyl glycerol** is expected to exhibit good solubility in solvents like Dimethylformamide (DMF) and Dimethyl sulfoxide (DMSO). Its solubility in ethanol is likely to be lower. Due to its high molecular weight and lipophilic nature, it is expected to have limited solubility in more nonpolar solvents like hexane and acetone at room temperature, a characteristic often exploited for crystallization-based purification.

Experimental Protocols for Solubility Determination

To obtain precise quantitative solubility data for **1,3-Dinervonoyl glycerol**, the following established experimental methodologies are recommended.

Equilibrium Solubility Method with HPLC Analysis

This method determines the saturation solubility of a compound in a given solvent at a specific temperature.

Protocol:

- **Sample Preparation:** Add an excess amount of **1,3-Dinervonoyl glycerol** to a known volume of the selected organic solvent in a sealed vial.
- **Equilibration:** Agitate the vial at a constant temperature for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The use of a shaker or rotator is recommended.
- **Phase Separation:** Centrifuge the vial at a high speed to pellet the excess, undissolved solid.
- **Sample Extraction:** Carefully withdraw a known volume of the supernatant, ensuring no solid particles are transferred.
- **Dilution:** Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
- **Quantification:** Analyze the diluted sample using High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., Evaporative Light Scattering Detector - ELSD, or a UV detector if the compound has a chromophore).

- Calculation: Determine the concentration of **1,3-Dinervonoyl glycerol** in the original supernatant by back-calculating from the diluted sample concentration. This concentration represents the saturation solubility.

Hot-Stage Microscopy (HSM)

HSM is a visual technique used to estimate the saturation solubility of a solid in a molten or liquid excipient or solvent.

Protocol:

- Sample Preparation: Prepare a series of mixtures of **1,3-Dinervonoyl glycerol** and the solvent at different known concentrations.
- Slide Preparation: Place a small amount of each mixture on a microscope slide and cover with a coverslip.
- Heating and Observation: Heat the slides on a hot stage at a controlled rate. Simultaneously, observe the samples under a polarized light microscope.
- Solubility Determination: Note the temperature at which the last crystals of **1,3-Dinervonoyl glycerol** dissolve completely. This temperature corresponds to the saturation temperature for that specific concentration. By plotting concentration versus dissolution temperature, a solubility curve can be generated.

Differential Scanning Calorimetry (DSC)

DSC can be used to determine the solubility of a compound in a solid or semi-solid lipid or solvent by measuring the change in melting enthalpy.

Protocol:

- Sample Preparation: Prepare a series of physical mixtures of **1,3-Dinervonoyl glycerol** and the solvent at different known concentrations.
- DSC Analysis: Accurately weigh a small amount of each mixture into a DSC pan and seal it. Heat the pan in the DSC instrument at a constant rate (e.g., 10°C/min) over a defined temperature range.

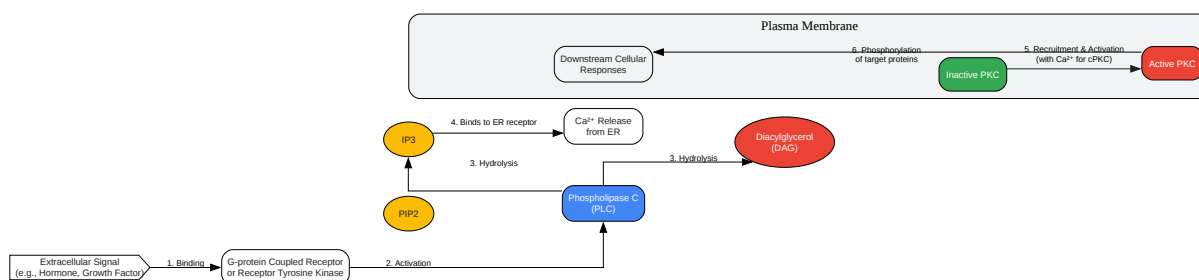
- **Data Analysis:** Record the melting endotherm of the solvent. The presence of dissolved **1,3-Dinervonoyl glycerol** will cause a depression in the melting point and a decrease in the enthalpy of fusion of the solvent.
- **Solubility Determination:** Plot the melting enthalpy of the solvent as a function of the **1,3-Dinervonoyl glycerol** concentration. The point at which the enthalpy no longer decreases with increasing concentration indicates that the saturation solubility has been reached.

Role of Diacylglycerols in Signaling Pathways

Diacylglycerols (DAGs), including **1,3-Dinervonoyl glycerol**, are critical second messengers in a variety of cellular signaling pathways. Their primary role is the activation of Protein Kinase C (PKC) isozymes.[5][6]

Diacylglycerol-Mediated Activation of Protein Kinase C

The activation of PKC by DAG is a fundamental step in signal transduction that regulates numerous cellular processes, including cell growth, differentiation, and apoptosis.[7]

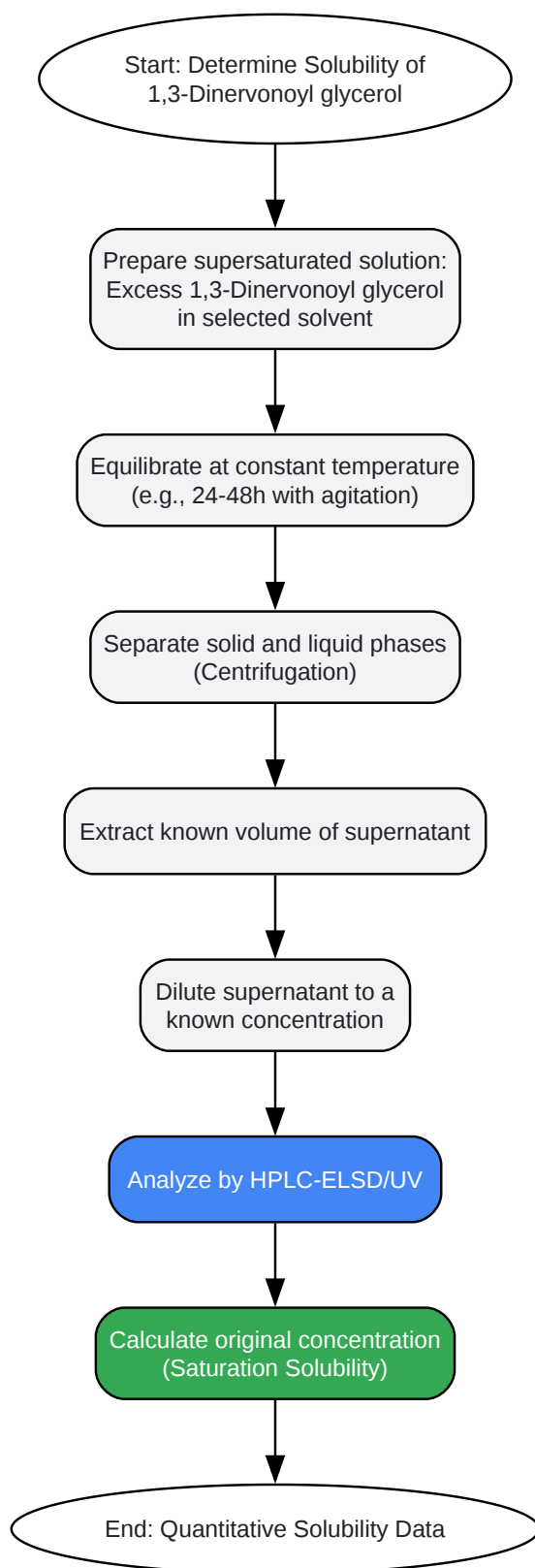


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Caption: Diacylglycerol (DAG) activates Protein Kinase C (PKC).

Experimental Workflow for Determining Lipid Solubility

The following diagram outlines a general workflow for determining the solubility of a lipid like **1,3-Dinervonoyl glycerol** in an organic solvent.



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Caption: Workflow for equilibrium solubility determination.

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